

Essential Safety and Disposal Procedures for TAK-659 (Mivavotinib)

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Compound of Interest

Compound Name: TAK-659

Cat. No.: B612049

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This document provides crucial operational and logistical information for the safe handling and proper disposal of **TAK-659** (Mivavotinib), a dual inhibitor of spleen tyrosine kinase (SYK) and FMS-like tyrosine kinase 3 (FLT3). Adherence to these guidelines is paramount for ensuring laboratory safety and environmental protection.

Immediate Safety and Handling Precautions

Before handling **TAK-659**, it is imperative to consult the manufacturer's Safety Data Sheet (SDS). The following is a summary of key safety measures:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves, safety goggles with side shields, and a lab coat.[\[1\]](#)
- **Ventilation:** Handle the compound in a well-ventilated area, preferably within a certified chemical fume hood, to prevent the inhalation of dust or aerosols.[\[1\]](#)[\[2\]](#)
- **Avoid Contact:** Take measures to prevent direct contact with skin and eyes.[\[1\]](#)
- **Emergency Procedures:** In case of accidental contact, immediately flush the affected area with copious amounts of water and seek medical attention. If inhaled, move to fresh air. If ingested, rinse the mouth with water and seek medical advice.[\[1\]](#)

Proper Disposal Plan: Step-by-Step Guidance

The disposal of **TAK-659** and any contaminated materials must be managed as hazardous chemical waste. Under no circumstances should this compound or its waste be disposed of in regular trash or poured down the drain.

- Waste Segregation and Collection:
 - Solid Waste: Collect unused or expired **TAK-659** powder in its original container or a new, clearly labeled, and sealed hazardous waste container. Contaminated disposables such as weigh boats, pipette tips, and gloves must be placed in a designated and sealed hazardous waste bag or container.
 - Liquid Waste: Aqueous and solvent-based solutions containing **TAK-659** must be collected in a designated, leak-proof, and clearly labeled hazardous waste container that is compatible with the solvents used.
 - Sharps Waste: Any needles, syringes, or other sharp objects contaminated with **TAK-659** must be disposed of in a designated sharps container.
- Labeling and Storage:
 - Labeling: All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name ("**TAK-659**" or "Mivavotinib"), and any other components of the waste mixture.
 - Storage: Store hazardous waste containers in a designated, secure, and well-ventilated area, away from general laboratory traffic. Segregate **TAK-659** waste from incompatible materials as outlined in your institution's chemical hygiene plan.[\[1\]](#)
- Final Disposal:
 - Contact Environmental Health and Safety (EHS): Arrange for the collection and disposal of the hazardous waste through your institution's EHS office or a licensed professional waste disposal service.[\[1\]](#)

- Do Not Treat: Do not attempt to treat or neutralize the chemical waste unless you are a trained professional following an approved protocol.

Quantitative Data Summary

Specific quantitative data for the disposal of **TAK-659**, such as concentration limits for various disposal methods, are not publicly available in the reviewed Safety Data Sheets or literature. Disposal procedures are primarily guided by the GHS hazard classifications. For institution-specific quantitative limits and protocols, please consult your Environmental Health and Safety (EHS) department.

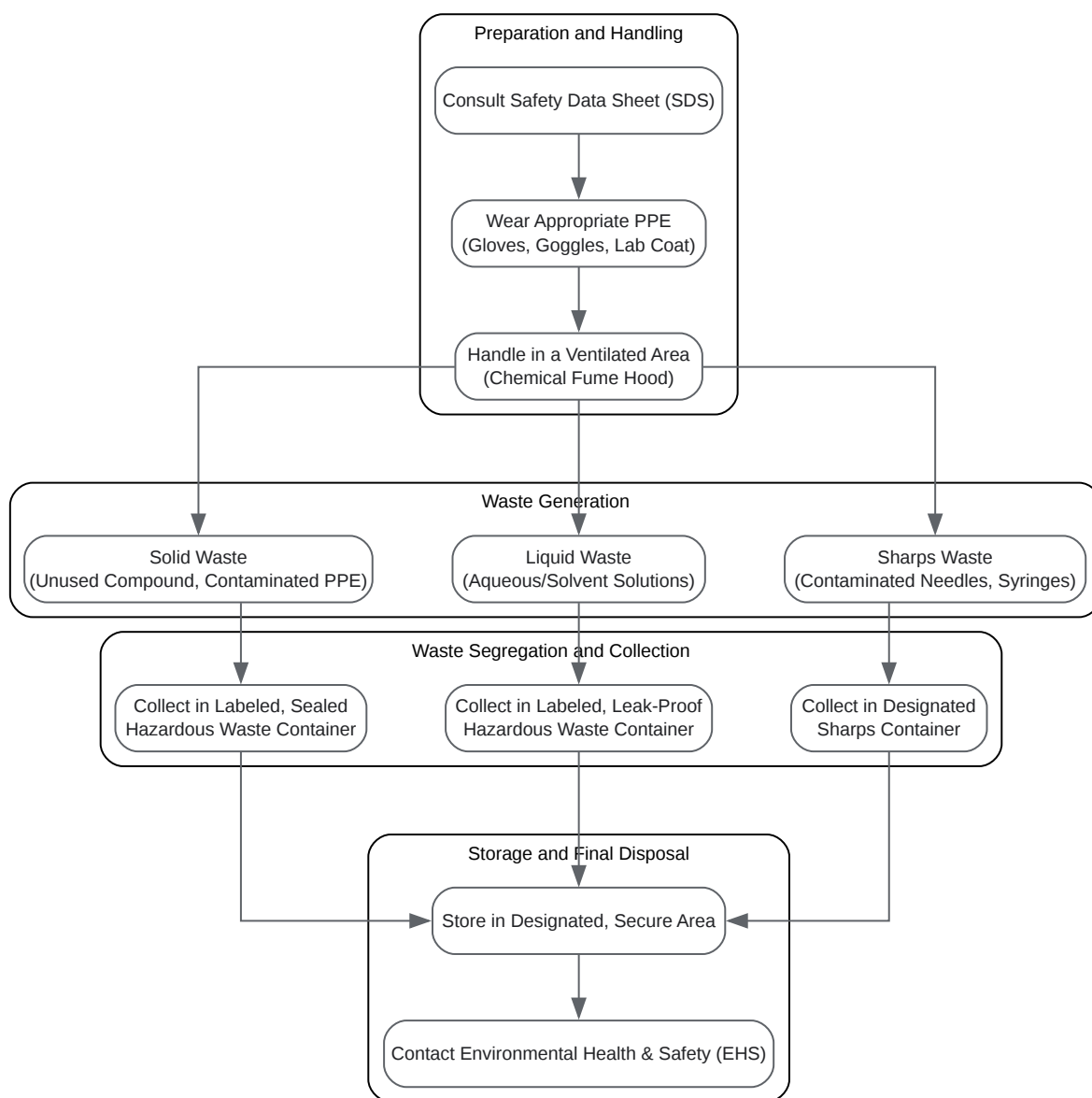
Table 1: GHS Hazard Information for **TAK-659** (Mivavotinib)

Hazard Class	Hazard Statement	Precautionary Statement Codes
Acute toxicity, Oral	Harmful if swallowed.	P264, P270, P301+P312+P330, P501
Skin irritation	Causes skin irritation.	P264, P280, P302+P352, P332+P313, P362
Eye irritation	Causes serious eye irritation.	P264, P280, P305+P351+P338, P337+P313
Specific target organ toxicity	May cause respiratory irritation.	P261, P271, P304+P340, P312, P403+P233, P405, P501

Data sourced from a representative Safety Data Sheet. Classifications may vary slightly between suppliers.

Experimental Workflow and Signaling Pathway

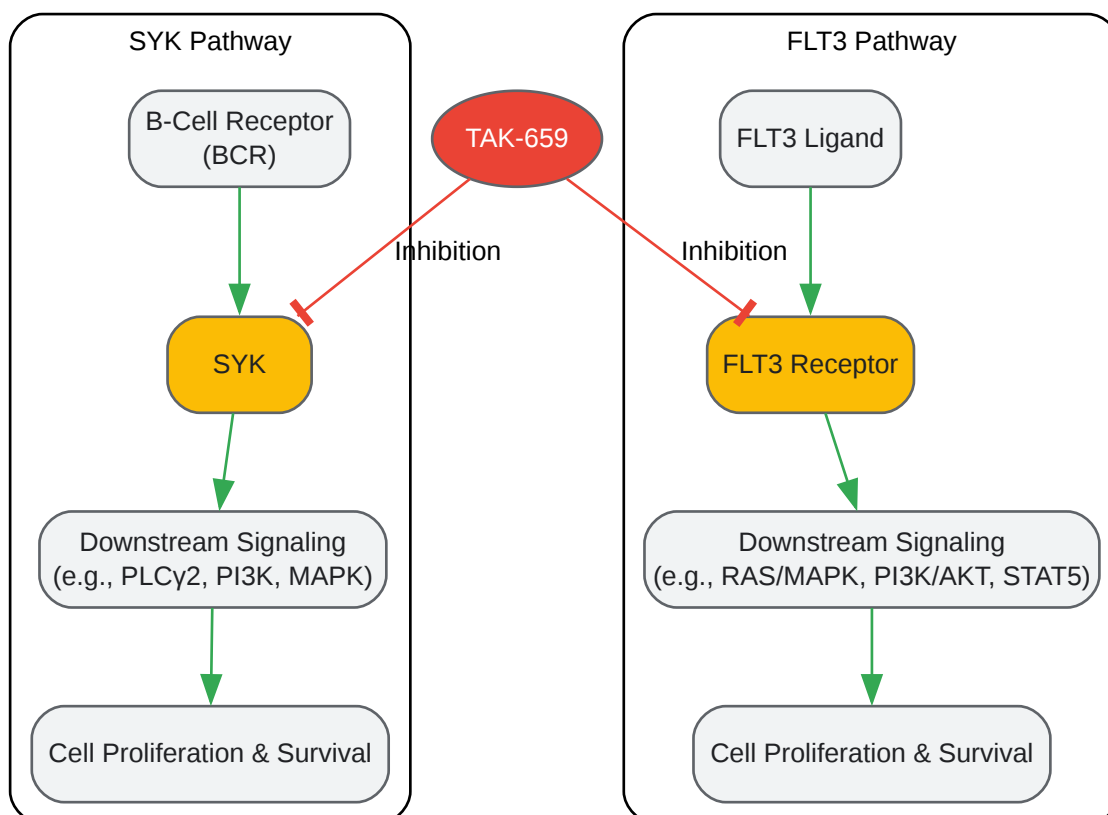
The following diagram outlines the general workflow for the safe handling and disposal of **TAK-659** in a laboratory setting.



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Workflow for **TAK-659** Disposal

TAK-659 is a dual inhibitor targeting Spleen Tyrosine Kinase (SYK) and FMS-like Tyrosine Kinase 3 (FLT3).[3] These kinases are crucial components of signaling pathways that regulate cell proliferation, differentiation, and survival. In certain hematological malignancies, the aberrant activation of these pathways contributes to cancer cell growth. **TAK-659** competitively binds to the ATP-binding sites of SYK and FLT3, thereby blocking their downstream signaling.



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TAK-659 Mechanism of Action

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References

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